

# Personal protective equipment for handling 6-Phenoxybenzo[d]thiazol-2-amine

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## Compound of Interest

Compound Name: 6-Phenoxybenzo[d]thiazol-2-amine

Cat. No.: B1349573

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## Essential Safety and Handling Guide for 6-Phenoxybenzo[d]thiazol-2-amine

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **6-Phenoxybenzo[d]thiazol-2-amine** (CAS: 65948-19-8) is not readily available in the public domain. The following guidance is based on the known hazard classifications for this compound and general laboratory safety protocols for handling similar chemical substances. Researchers must consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all relevant regulations.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6-Phenoxybenzo[d]thiazol-2-amine**.

## Hazard Identification and Personal Protective Equipment

**6-Phenoxybenzo[d]thiazol-2-amine** is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Based on these hazards, the following personal protective equipment (PPE) is mandatory when handling this compound.

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US).
Skin	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.
Respiratory	Use in a well-ventilated area or a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.

## Operational Plan: Safe Handling and Storage

Strict adherence to the following procedures is crucial to minimize risk and ensure a safe laboratory environment.

### Engineering Controls:

- All work with **6-Phenoxybenzo[d]thiazol-2-amine** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

### Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to avoid inhalation of dust particles.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- General Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

**Storage:**

- Store in a tightly sealed container in a cool, dry, and dark place.[1]
- Keep in a well-ventilated area.
- The recommended storage temperature is between 2-8°C.[1]

## Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal Plan

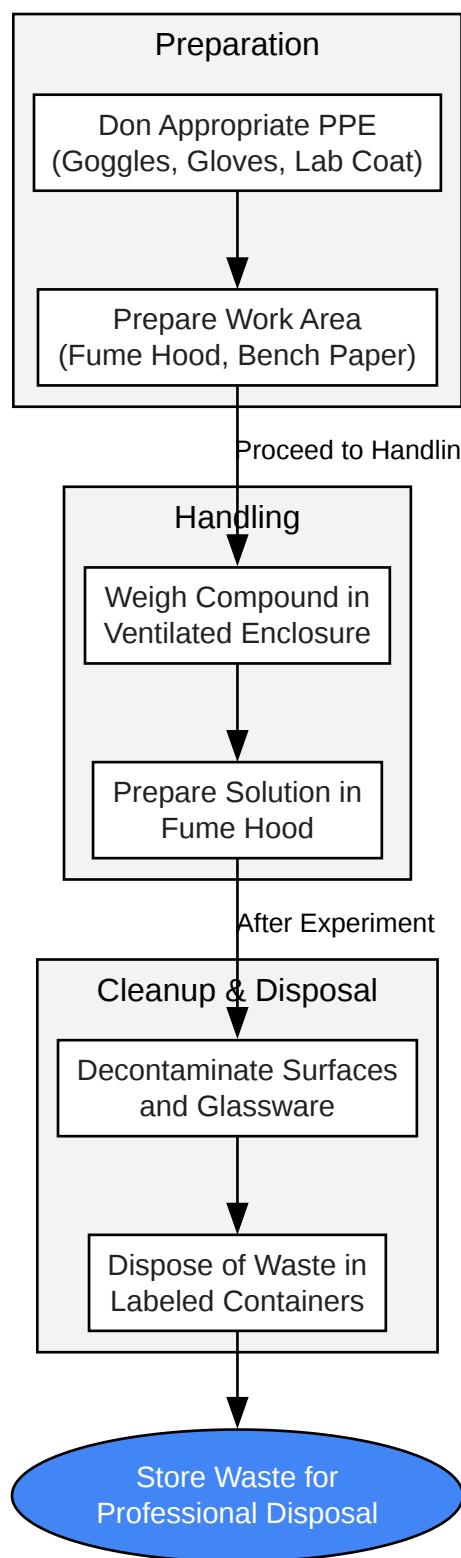
All waste containing **6-Phenoxybenzo[d]thiazol-2-amine** must be treated as hazardous waste.

- Solid Waste: Collect unused or contaminated solid material in a dedicated, clearly labeled, and sealed container for chemical waste. This includes contaminated items such as weighing paper, pipette tips, and disposable gloves.
- Liquid Waste: Collect solutions containing the compound in a separate, labeled, and sealed container for hazardous liquid waste. Do not mix with other waste streams unless compatibility is known.
- Contaminated PPE: Used disposable PPE should be double-bagged and disposed of as chemically contaminated waste.

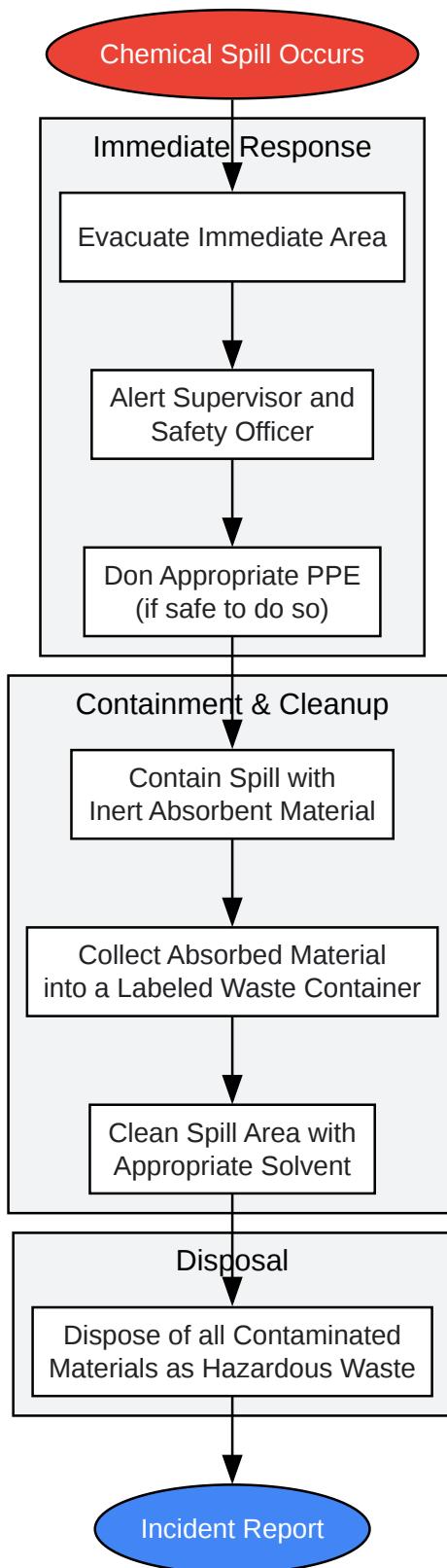
- Disposal Method: Engage a licensed professional waste disposal service for the final disposal of all waste materials. Do not dispose of this chemical into the environment, drains, or as regular solid waste.

## Visual Guides

The following diagrams illustrate key operational workflows for handling **6-Phenoxybenzo[d]thiazol-2-amine** safely.

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Standard Operating Procedure for Handling **6-Phenoxybenzo[d]thiazol-2-amine**.



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Workflow for Responding to a Spill of **6-Phenoxybenzo[d]thiazol-2-amine**.

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## References

- 1. 65948-19-8(6-PHENOXYBENZODTHIAZOL-2-AMINE) | Kuujia.com [kuujia.com]
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